

Application Notes & Protocols: N-Alkylation of Amines with Dibutyl Carbonate

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Compound of Interest

Compound Name: *Dibutyl carbonate*

Cat. No.: *B105752*

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This document provides a detailed protocol for the N-alkylation of primary and secondary amines using **dibutyl carbonate** as a green alkylating agent. **Dibutyl carbonate** offers a safer alternative to traditional alkylating agents like alkyl halides, producing byproducts that are more environmentally benign. The following protocols and data are intended to serve as a comprehensive guide for laboratory applications.

Overview

The N-alkylation of amines with dialkyl carbonates, including **dibutyl carbonate**, typically proceeds via a nucleophilic attack of the amine on the carbonate. The reaction can be catalyzed by various agents, such as zeolites or bases, and often provides high selectivity for mono-alkylation, particularly with aromatic amines.^[1] The use of solvent-free conditions is often possible, further enhancing the green credentials of this methodology.^[1]

Experimental Data

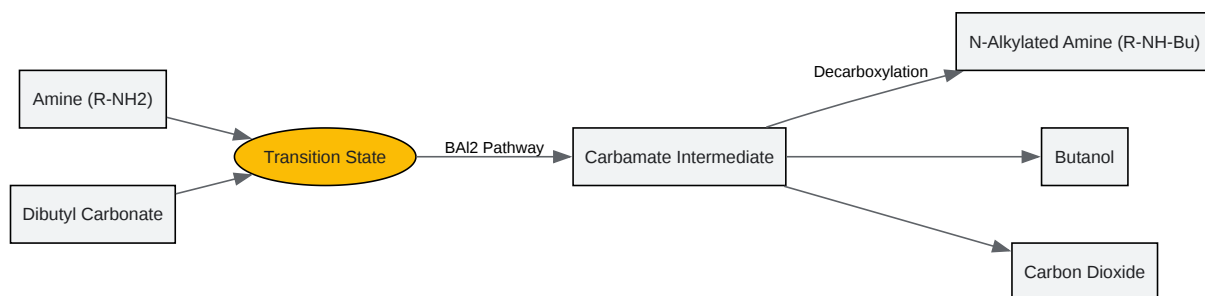
The following table summarizes representative data for the N-alkylation of various amines with dialkyl carbonates. While specific data for **dibutyl carbonate** is limited in the literature, the presented data for other carbonates illustrates the expected yields and selectivities under similar conditions.

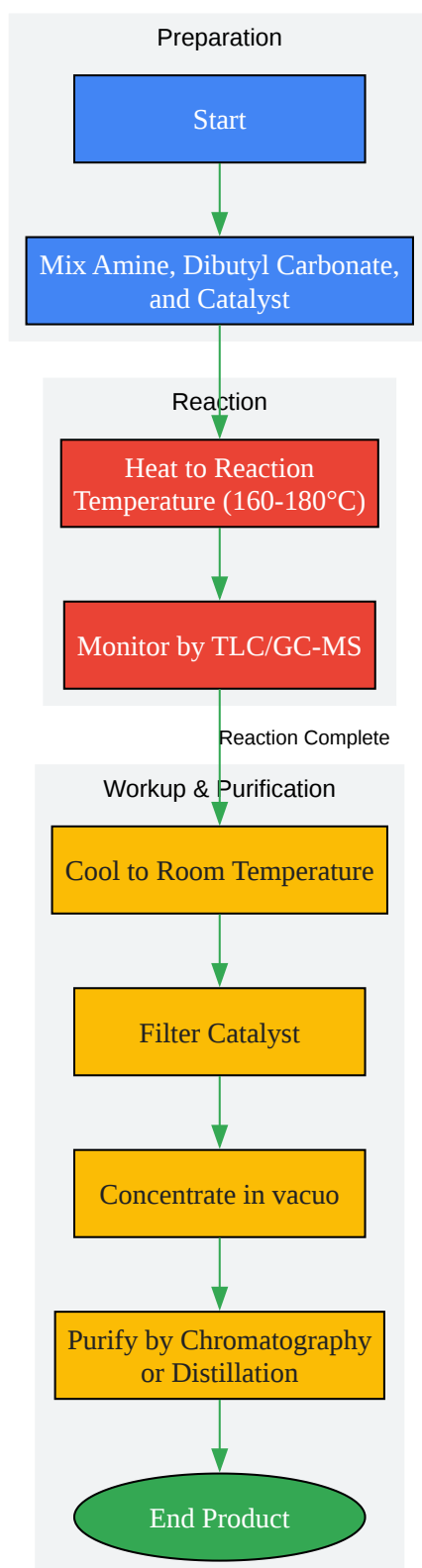
Entry	Amine Substrate	Alkylating Agent	Catalyst	Temperature (°C)	Time (h)	Yield (%) of Mono-alkylated Product	Selectivity (%) for Mono-alkylation
1	Aniline	Diethyl Carbonate	NaY Faujasite	130	3.5	90	98
2	p-Chloroaniline	Diethyl Carbonate	NaY Faujasite	160	5	75	95
3	p-Nitroaniline	Diethyl Carbonate	NaY Faujasite	160	6	68	90
4	Benzylamine	Dibenzyl Carbonate	None	170	2	82 (Dibenzylate)	-
5	Aniline	Dibutyl Carbonate	NaY Faujasite	160-180	4-6	(Estimated >80)	(Estimated >90)

Note: Data for entries 1-3 is based on reactions with diethyl carbonate as reported in the literature.[1] Entry 4 provides data for dibenzyl carbonate.[2] Data for entry 5 is an educated estimation for **dibutyl carbonate** based on the reactivity trends of other dialkyl carbonates.

Reaction Mechanism

The N-alkylation of amines with dialkyl carbonates can proceed through two main pathways, depending on the reaction conditions and the nature of the nucleophile: a BAc2 (base-catalyzed acyl cleavage) or a BAl2 (base-catalyzed alkyl cleavage) mechanism. For N-alkylation, the BAl2 pathway is predominant, especially at higher temperatures.





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References

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